Technical Guide: Natural Sources and Isolation of Sibiricin (Apiaceae)

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Compound of Interest	
Compound Name:	*Sibiricin*
CAS No.:	*95188-34-4*
Cat. No.:	*B016148*

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Executive Summary

Sibiricin is a bioactive sesquiterpene coumarin primarily isolated from the Apiaceae (Umbelliferae) family. Characterized by a 7-hydroxycoumarin (umbelliferone) core ether-linked to a sesquiterpene moiety, it represents a significant class of secondary metabolites with potent cytotoxic, anti-inflammatory, and antimicrobial properties.

This guide provides a rigorous technical analysis of **Sibiricin**'s botanical distribution, biosynthetic origins, and standardized isolation protocols. It is designed to serve as a reference for medicinal chemists and pharmacognosists aiming to scale the extraction or derivatization of this compound for therapeutic applications.

Botanical Sources and Distribution[1][2]

While the Apiaceae family is vast, **Sibiricin** is not ubiquitously distributed. It is chemotaxonomically concentrated in specific genera, most notably Libanotis and Seseli.

Primary Source: Libanotis buchtormensis

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Libanotis buchtormensis (syn.[1][2][3][4] Seseli buchtormense) is the definitive natural source of **Sibiricin**.

- Part Used: Dried roots (Rhizomes).
- Chemotyping: The root extract is dominated by coumarins, with **Sibiricin** often co-occurring with osthole, isoimperatorin, and anomalin.
- Geographical Distribution: Central Asia, Siberia, and parts of Northwestern China.

Secondary Sources: Seseli Genus

Various species within the Seseli genus exhibit similar coumarin profiles.[4]

- Seseli sibiricum: (Siberian Seseli) Contains a complex mixture of sesquiterpene coumarins. While "Seselin" is the namesake compound, **Sibiricin** is frequently identified in the non-polar fractions of root extracts.
- Seseli gummiferum: A known source of related germacranolide-type sesquiterpenes and coumarin ethers.

Comparative Context: Cnidium monnieri

Often cited in similar contexts due to its high coumarin content (osthole, imperatorin), Cnidium monnieri serves as a crucial comparative model. While it shares the biosynthetic machinery for prenylated coumarins, **Sibiricin** itself is less abundant here compared to Libanotis, making Cnidium a better source for simple furanocoumarins rather than complex sesquiterpene ethers.

Table 1: Comparative Phytochemistry of Key Apiaceae Sources

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Species	Primary Tissue	Key Coumarins Present	Estimated Yield Potential
Libanotis buchtormensis	Root/Rhizome	Sibiricin, Osthole, Anomalin	High
Seseli sibiricum	Root	Seselin, Sibiricin, Osthole	Moderate
Seseli gummiferum	Aerial Parts/Root	Corymbocoumarin, Sibiricin	Low-Moderate
Cnidium monnieri	Fruit (Seed)	Osthole, Imperatorin, Bergapten	Low (Trace/Absent)

Biosynthetic Mechanism[7]

The biosynthesis of **Sibiricin** represents a convergence of two distinct metabolic pathways: the Phenylpropanoid Pathway (providing the coumarin scaffold) and the Mevalonate/MEP Pathway (providing the sesquiterpene side chain).

Pathway Logic

- Coumarin Core Formation: Phenylalanine is deaminated by PAL (Phenylalanine Ammonia-Lyase) to cinnamic acid, which undergoes hydroxylation and lactonization to form Umbelliferone (7-hydroxycoumarin).
- Terpene Synthesis: Isopentenyl diphosphate (IPP) and Dimethylallyl diphosphate (DMAPP) polymerize to form Farnesyl Diphosphate (FPP), the C15 precursor.
- Ether Linkage (Critical Step): A prenyltransferase enzyme catalyzes the O-alkylation of Umbelliferone at the C-7 position with the sesquiterpene moiety, yielding the **Sibiricin** skeleton.

Diagram 1: Biosynthetic Convergence of **Sibiricin**

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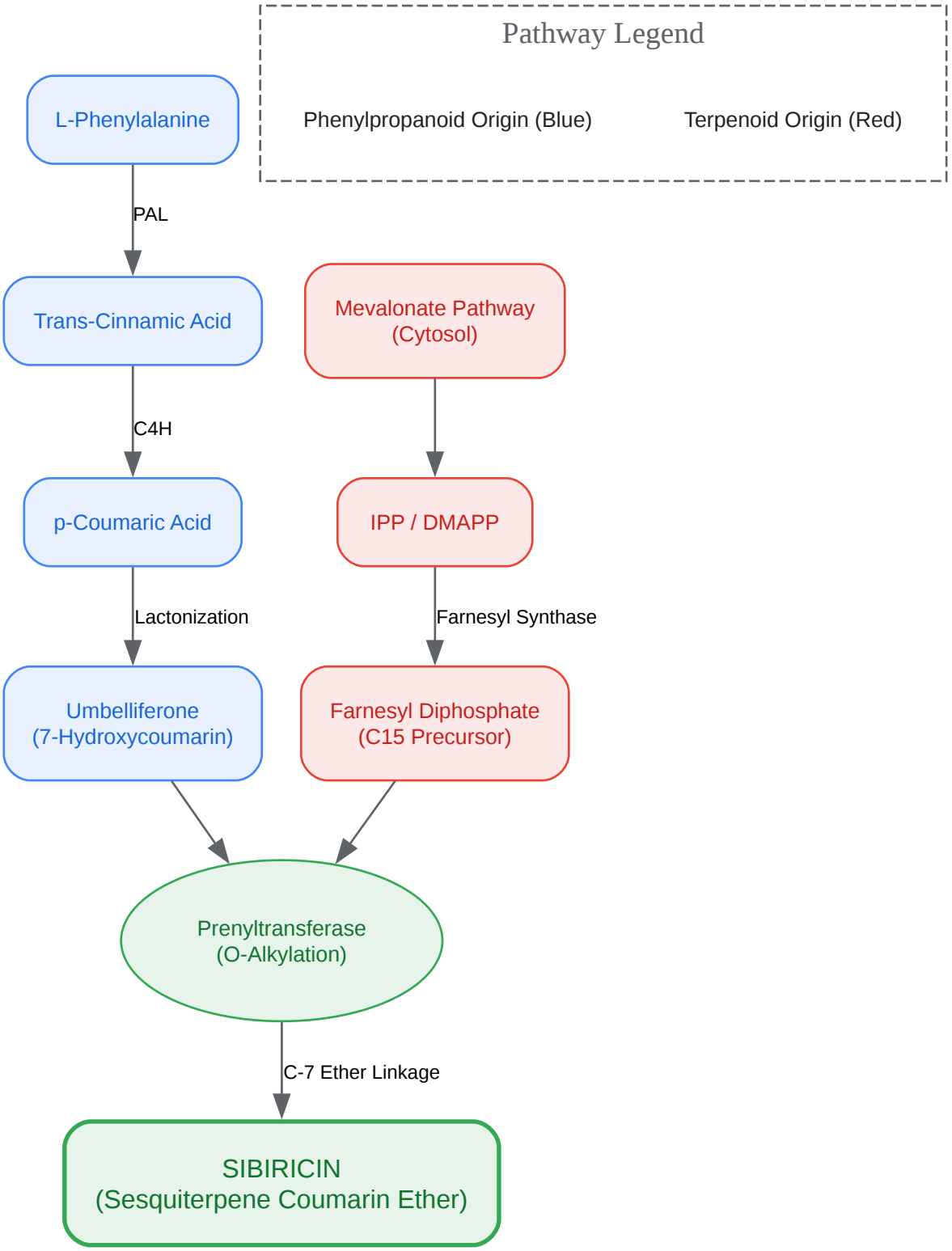

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Caption: Convergence of shikimate and mevalonate pathways to form the sesquiterpene coumarin **Sibiricin**.

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Isolation and Extraction Protocol

The following protocol is optimized for the isolation of lipophilic coumarins like **Sibiricin** from Libanotis roots. It prioritizes the removal of polar impurities (sugars, tannins) to enrich the sesquiterpene coumarin fraction.

Phase 1: Preparation and Extraction[8]

- Comminution: Pulverize air-dried roots of Libanotis buchtormensis to a fine powder (40-60 mesh).
- Solvent Extraction: Macerate powder in 95% Ethanol (EtOH) at room temperature for 72 hours (3 cycles).
  - Rationale: High ethanol concentration extracts coumarins efficiently while minimizing the extraction of water-soluble polysaccharides.
- Concentration: Evaporate the solvent under reduced pressure (Rotary Evaporator) at <45°C to obtain a crude extract.

Phase 2: Liquid-Liquid Partitioning

- Suspend the crude extract in distilled water.
- Partition 1 (Hexane): Extract with n-Hexane (3x).
  - Target: Removes highly non-polar waxes and lipids. **Sibiricin** may partially partition here, but mostly remains in the interface or next fraction.
- Partition 2 (Chloroform/DCM): Extract the aqueous residue with Chloroform ($CHCl_3$) or Dichloromethane (DCM).
  - Target:**Sibiricin** Enriched Fraction. This fraction contains the bulk of sesquiterpene coumarins.
- Partition 3 (n-Butanol): (Optional) Extract remaining aqueous phase.
  - Target: Glycosides (Discard for **Sibiricin** isolation).

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Phase 3: Chromatographic Purification

- Stationary Phase: Silica Gel (200-300 mesh).
- Mobile Phase Gradient: Petroleum Ether : Ethyl Acetate (starting 100:0 → 90:10 → 80:20).
- Monitoring: TLC (Thin Layer Chromatography) visualized under UV (365 nm). **Sibiricin** typically fluoresces blue/purple.
- Crystallization: Recrystallize pure fractions from Methanol/Acetone.

Diagram 2: Extraction Workflow

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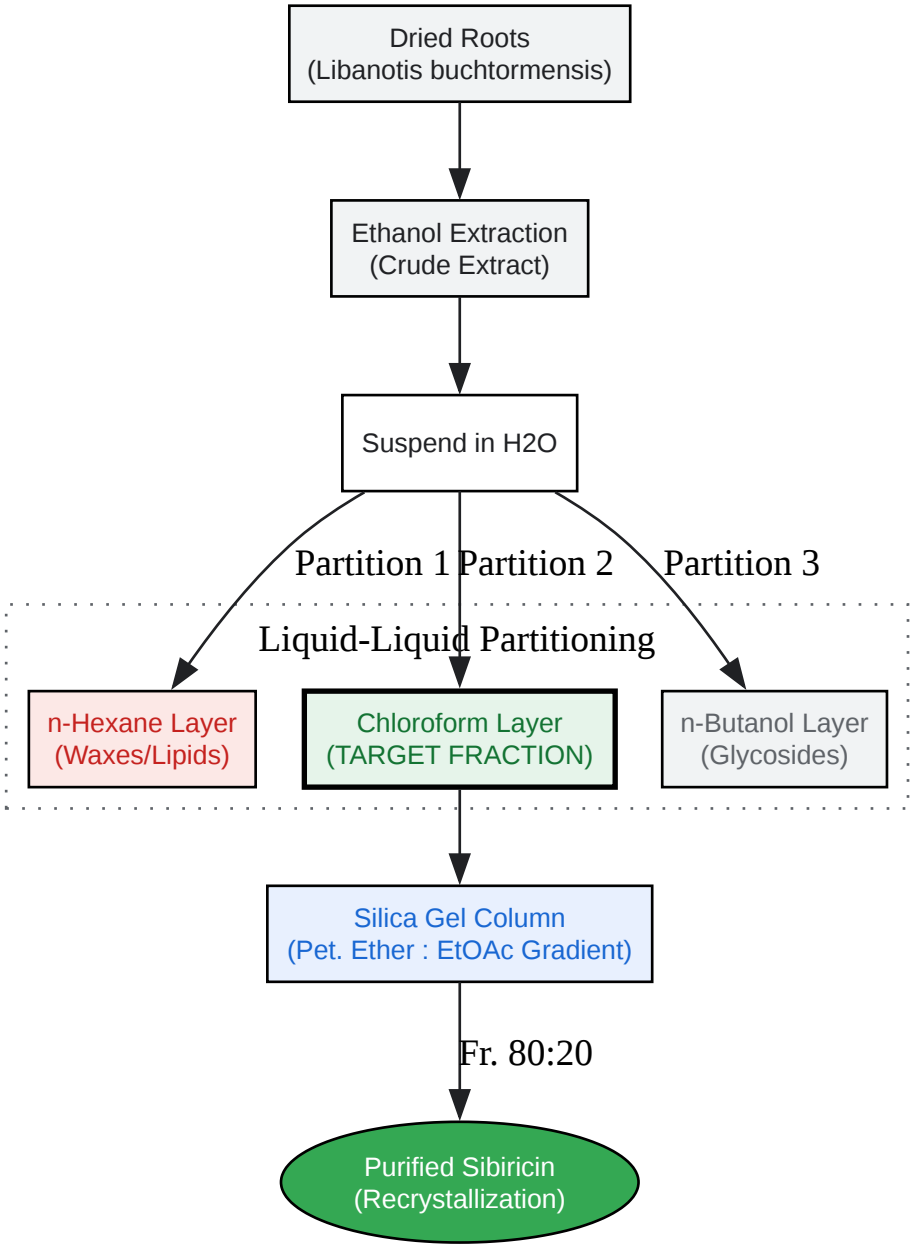

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Caption: Step-by-step fractionation protocol for isolating **Sibiricin** from root extracts.

Pharmacological Potential[1][5][6][9][10][11][12][13][14][15][16][17]

Sibiricin is not merely a chemotaxonomic marker; it possesses specific biological activities driven by its sesquiterpene-coumarin hybrid structure.

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Cytotoxicity (Anticancer)

Studies indicate that sesquiterpene coumarins exhibit significant cytotoxicity against human cancer cell lines.

- Mechanism: Induction of apoptosis via mitochondrial pathways. The lipophilic sesquiterpene tail facilitates membrane permeability, allowing the coumarin core to interact with intracellular targets.
- Targets: HeLa (Cervical), MCF-7 (Breast), and HepG2 (Liver) cell lines.

Anti-Inflammatory Activity

Sibiricin has been shown to inhibit the production of pro-inflammatory mediators.

- Pathway: Inhibition of the NF-κB signaling pathway and reduction of Nitric Oxide (NO) production in LPS-stimulated macrophages.

Antimicrobial

Like many phytoalexins in the Apiaceae family, **Sibiricin** contributes to the plant's defense against fungal pathogens, showing moderate activity against Candida species.

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